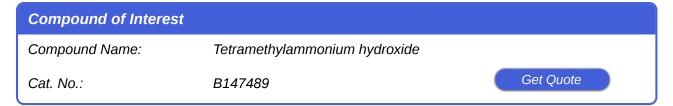


What are the chemical properties of Tetramethylammonium hydroxide?

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An In-depth Technical Guide to the Chemical Properties of **Tetramethylammonium Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetramethylammonium hydroxide (TMAH or TMAOH) is a quaternary ammonium salt with the molecular formula (CH₃)₄N⁺OH⁻.[1] It is a strong organic base with a diverse range of applications in both industrial and research settings.[2][3] Commonly supplied as an aqueous solution, typically in concentrations of 25% or less, TMAH is a critical component in semiconductor manufacturing, organic synthesis, and materials science.[1][2] This technical guide provides a comprehensive overview of the chemical properties of TMAH, including quantitative data, detailed experimental protocols, and visual representations of key processes to support researchers, scientists, and drug development professionals.

Core Physicochemical Properties

TMAH is a colorless to light yellow liquid in its aqueous solution form, often with a characteristic fishy or ammonia-like odor due to the common impurity, trimethylamine.[1][4] The anhydrous form is a hygroscopic, crystalline solid.[3]

Table 1: Physicochemical Properties of **Tetramethylammonium Hydroxide**



Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₃ NO	[4]
Molar Mass	91.15 g/mol	[4]
Appearance	Colorless to light yellow liquid (aqueous solution)	[1][5]
Odor	Strong ammonia-like	[4]
рН	>13 (20°C, H ₂ O)	[5][6]
Melting Point	62-63 °C (pentahydrate)	[1]
Boiling Point	110 °C (decomposes)	[5]
Density	~1.016 g/cm³ (25% aqueous solution)	[5]
Vapor Pressure	17.5 mm Hg (20 °C)	[5][6]
Water Solubility	Highly soluble	[1][3]
рКа	Not applicable (strong base)	

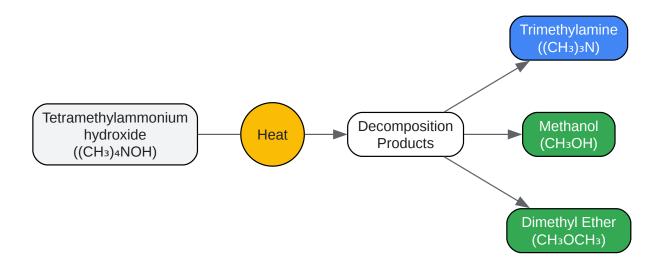
Reactivity and Chemical Behavior Basicity and Neutralization

TMAH is a strong base due to the presence of the hydroxide ion. It readily undergoes neutralization reactions with acids to form tetramethylammonium salts and water.[1] For instance, its reaction with hydrochloric acid yields tetramethylammonium chloride.[1]

Thermal Decomposition

TMAH is thermally unstable and decomposes upon heating. The primary decomposition products are trimethylamine and either dimethyl ether or methanol.[1]





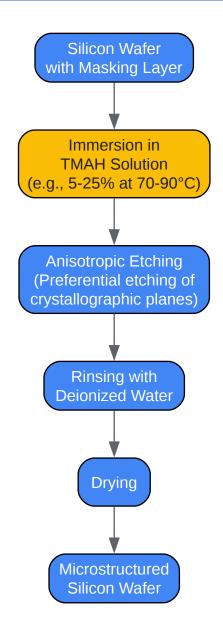
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Caption: Thermal decomposition pathway of TMAH.

Anisotropic Etching of Silicon

A significant industrial application of TMAH is the anisotropic wet etching of silicon in the fabrication of microelectromechanical systems (MEMS).[2][7] TMAH exhibits preferential etching rates for different crystallographic planes of silicon, a property that is leveraged to create intricate microstructures.[7] It is often preferred over inorganic hydroxides like potassium hydroxide (KOH) in applications sensitive to metal ion contamination.[1]





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Caption: Simplified workflow of anisotropic silicon etching using TMAH.

Phase Transfer Catalyst

TMAH also functions as a phase transfer catalyst in organic synthesis.[2][8] It facilitates the transfer of reactants between immiscible phases (e.g., aqueous and organic), thereby increasing reaction rates.[8]

Experimental Protocols



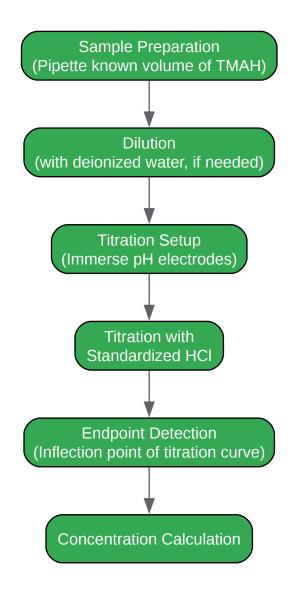
Determination of TMAH Concentration via Potentiometric Titration

This protocol outlines a standard method for determining the concentration of TMAH in an aqueous solution.[9][10]

- Objective: To accurately quantify the concentration of **Tetramethylammonium hydroxide** in a given sample.
- Principle: A neutralization titration is performed using a standardized acid solution. The endpoint is detected potentiometrically using a pH electrode.
- Apparatus:
 - Automatic potentiometric titrator
 - o pH glass electrode and reference electrode (or a combination electrode)
 - Buret
 - Beaker
 - Pipette
- · Reagents:
 - TMAH solution (sample)
 - Standardized 0.1 M Hydrochloric Acid (HCl) solution (titrant)
 - Deionized water
- Procedure:
 - Accurately pipette a known volume of the TMAH sample into a beaker.
 - If necessary, dilute with deionized water.



- Immerse the pH and reference electrodes in the solution.
- Titrate the sample with the standardized 0.1 M HCl solution.
- The endpoint is identified as the inflection point in the titration curve.
- The concentration of TMAH is calculated from the volume of HCl used to reach the endpoint.



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Caption: Experimental workflow for TMAH titration.

Protocol for Anisotropic Etching of (100) Silicon



This protocol provides a general procedure for the anisotropic etching of a silicon wafer using TMAH.[7]

- Objective: To create microstructures on a (100) silicon wafer through anisotropic wet etching.
- Apparatus:
 - o (100) Silicon wafer with a masking layer (e.g., SiO₂)
 - Heated etching bath with temperature control
 - Beakers
 - Wafer holder
- Reagents:
 - TMAH solution (typically 5-25% in water)
 - Deionized water
 - Isopropanol (for rinsing)
- Procedure:
 - Ensure the silicon wafer is clean and has the desired masking pattern.
 - Preheat the TMAH etching solution to the desired temperature (e.g., 70-90°C).[1]
 - Immerse the silicon wafer in the heated TMAH solution for a predetermined time, which depends on the desired etch depth and the etch rate of the solution.
 - After the etching is complete, remove the wafer and immediately rinse it with deionized water to stop the etching process.
 - Perform a final rinse with isopropanol.
 - Dry the wafer, for example, with a stream of nitrogen.



Safety and Handling

TMAH is a hazardous substance that is corrosive and acutely toxic upon ingestion, inhalation, or skin contact.[6][11][12] Exposure can cause severe chemical burns to the skin, eyes, and respiratory tract.[6][13] Systemic toxicity can occur, potentially leading to respiratory failure.[14]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat or apron.[6][7]
- Ventilation: Handle TMAH in a well-ventilated area, preferably within a fume hood.[6]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.[15] Keep containers tightly closed.[6]
- Spills: In case of a spill, absorb with an inert material and dispose of as hazardous waste. [6]
- First Aid: In case of contact with skin or eyes, immediately flush with copious amounts of
 water for at least 15 minutes and seek immediate medical attention.[16] If inhaled, move to
 fresh air.[16] If ingested, do NOT induce vomiting and seek immediate medical attention.[13]

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References

- 1. Tetramethylammonium hydroxide Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. grokipedia.com [grokipedia.com]
- 4. Tetramethylammonium hydroxide | C4H12N.HO | CID 60966 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. concordia.ca [concordia.ca]
- 7. filelist.tudelft.nl [filelist.tudelft.nl]







- 8. What are the uses of Tetramethylammonium Hydroxide in the synthesis of organic compounds? Blog [chemkente.com]
- 9. appsearch.kyoto-kem.com [appsearch.kyoto-kem.com]
- 10. hiranuma.com [hiranuma.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. chemos.de [chemos.de]
- 13. fishersci.com [fishersci.com]
- 14. Division of Research Safety | Illinois [drs.illinois.edu]
- 15. Tetramethylammonium hydroxide | 75-59-2 [chemicalbook.com]
- 16. cdhfinechemical.com [cdhfinechemical.com]
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